

Protocol for Coblopassvir Dihydrochloride in HCV Replicon Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Coblopassvir dihydrochloride

Cat. No.: B10829364

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Introduction

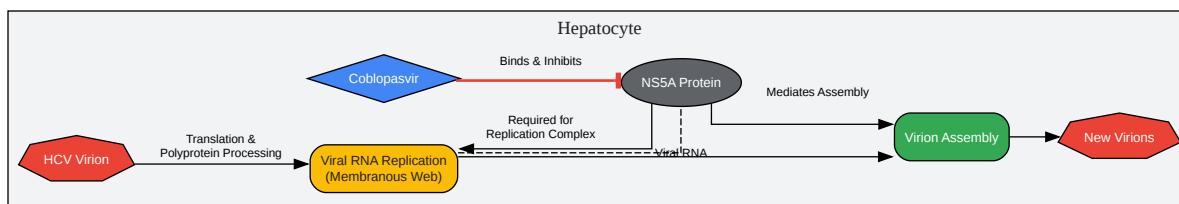
Hepatitis C Virus (HCV) is a single-stranded RNA virus that poses a significant global health challenge, leading to chronic liver disease, cirrhosis, and hepatocellular carcinoma. The HCV nonstructural protein 5A (NS5A) is a multifunctional phosphoprotein essential for viral RNA replication and the assembly of new virus particles, making it a prime target for antiviral therapies.[1][2][3] Coblopassvir (formerly KW-136) is a potent, pangenotypic NS5A inhibitor developed for the treatment of chronic HCV infection.[4][5] It is effective across multiple HCV genotypes and is typically administered as part of a combination therapy regimen.[6][7]

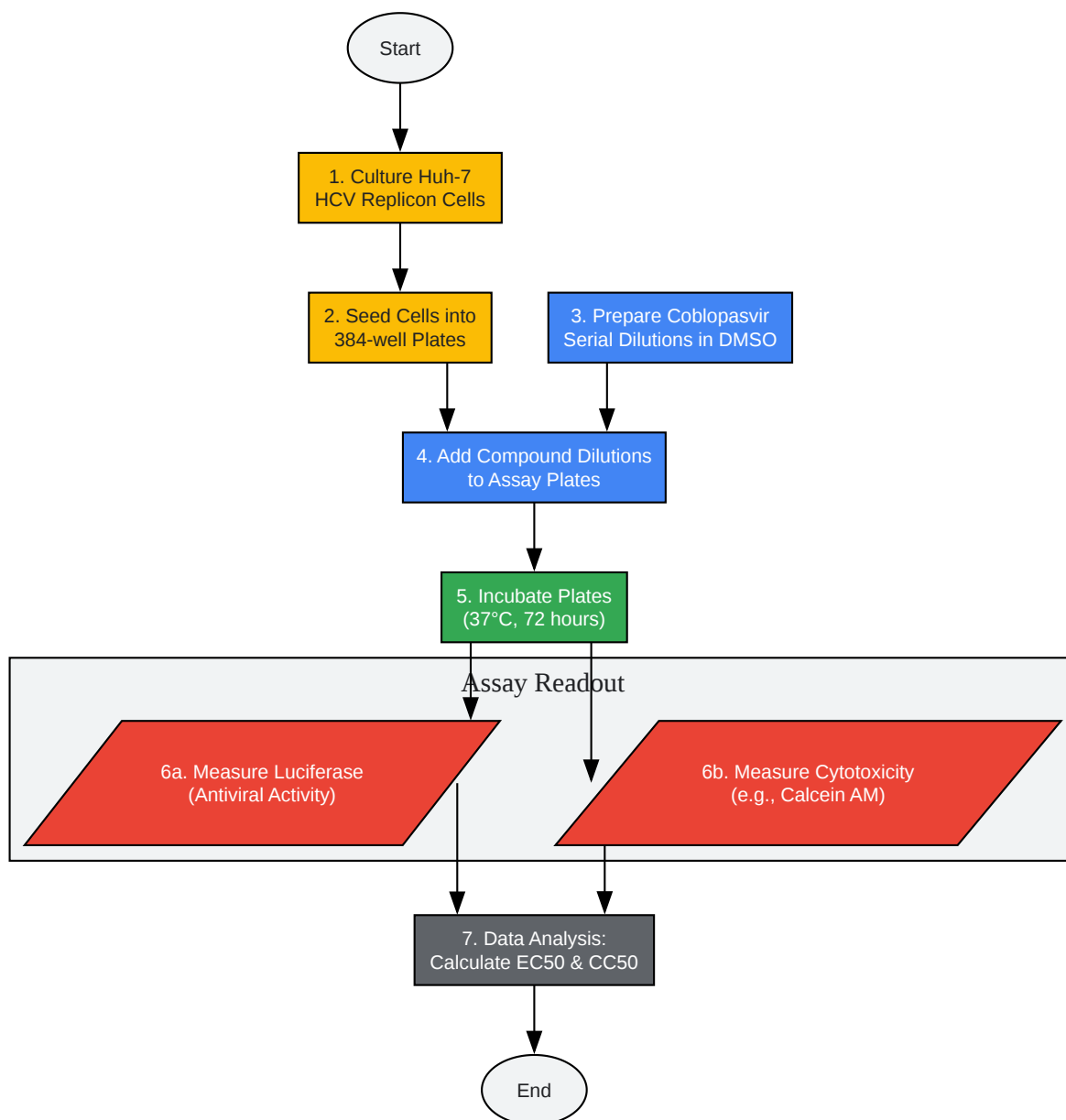
HCV replicon assays are indispensable tools for the discovery and characterization of direct-acting antivirals (DAAs).[8] These cell-based systems utilize human hepatoma cells (e.g., Huh-7) that harbor autonomously replicating subgenomic HCV RNA.[9] By measuring the inhibition of viral replication, often via a reporter gene like luciferase, these assays provide a robust method for determining the potency (EC_{50}) of antiviral compounds like Coblopassvir.[6][9] This document provides a detailed protocol for evaluating the antiviral activity of **Coblopassvir dihydrochloride** using an HCV replicon assay.

Mechanism of Action

Coblopassvir targets the HCV NS5A protein. Although NS5A has no known enzymatic function, it plays a critical role in the HCV life cycle by organizing the "membranous web," the site of viral RNA replication, and coordinating the assembly of new virions.[2][3] By binding to NS5A, Coblopassvir disrupts its function, leading to the suppression of HCV RNA synthesis and the

blockage of virion assembly.[1][3] This dual mechanism contributes to its high potency against the virus.[2][10]





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References

- 1. ascletis.com [ascletis.com]
- 2. firstwordpharma.com [firstwordpharma.com]
- 3. Coblopassvir and sofosbuvir for treatment of chronic hepatitis C virus infection in China: A single-arm, open-label, phase 3 trial - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Evaluation of compound activity against hepatitis C virus in replicon systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Molecular characterization and antiviral activity test of common drugs against echovirus 18 isolated in Korea - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Coblopassvir | 1312608-46-0 | Benchchem [benchchem.com]
- 8. Ravidasvir + sofosbuvir | DNDi [dndi.org]
- 9. ClinicalTrials.gov [clinicaltrials.gov]
- 10. Clinical Trial of Ganovo® and Ritonavir Combination Therapy on Novel Coronavirus Pneumonia [prnewswire.com]
- To cite this document: BenchChem. [Protocol for Coblopassvir Dihydrochloride in HCV Replicon Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829364#protocol-for-coblopassvir-dihydrochloride-in-hcv-replicon-assays]

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